

Ordnungsgemäße Entsorgungsverfahren für Bariumstearat

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Barium stearate

Cat. No.: B035712

[Get Quote](#)

Die sichere Entsorgung von Bariumstearat ist von entscheidender Bedeutung, um die Sicherheit im Labor zu gewährleisten und die Umwelt zu schützen. Diese Anleitung bietet detaillierte, schrittweise Anweisungen für Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung, um eine ordnungsgemäße Handhabung und Entsorgung dieser chemischen Verbindung sicherzustellen.

Wichtige Sicherheits- und Handhabungsinformationen

Bariumstearat ist das Bariumsalz der Stearinsäure und wird als gesundheitsschädlich beim Verschlucken und Einatmen eingestuft.^[1] Es ist ein farbloser Feststoff, der in Wasser und Ethanol praktisch unlöslich ist.^[1] Vor der Entsorgung müssen die nationalen Gesetze wie das Kreislaufwirtschaftsgesetz (KrWG), die Gefahrstoffverordnung (GefStoffV) und das Chemikaliengesetz (ChemG) beachtet werden, die den sicheren Umgang und die Entsorgung von Chemikalien regeln.^[2]

Toxikologische und physikalische Daten

Die folgenden quantitativen Daten sind für die Risikobewertung und Handhabung von Bariumstearat relevant.

Eigenschaft	Wert	Quelle
Molare Masse	704,0 g·mol ⁻¹	[1]
Aggregatzustand	Fest	[1]
Dichte	1,145 g·cm ⁻³	[1]
Schmelzpunkt	160 °C	[1]
Löslichkeit	Nahezu unlöslich in Wasser und Ethanol	[1]
LD50 (Ratte, oral)	2510 mg·kg ⁻¹	[1]
LD50 (Maus, oral)	1832 mg·kg ⁻¹	[1]

Schritt-für-Schritt-Entsorgungsprotokoll

Die Entsorgung von Bariumstearat muss als gefährlicher Abfall (Sondermüll) erfolgen.[\[2\]](#)[\[3\]](#)

Eine Entsorgung über den normalen Haus- oder Gewerbemüll ist strengstens untersagt.[\[2\]](#)

1. Persönliche Schutzausrüstung (PSA)

- Atemschutz: Bei Staubentwicklung ist das Tragen eines Partikelfilters (z. B. P2) erforderlich.
[\[4\]](#)
- Handschutz: Geeignete Schutzhandschuhe tragen.
- Augenschutz: Schutzbrille tragen.
- Körperschutz: Laborkittel tragen, um Hautkontakt zu vermeiden.

2. Abfalltrennung und Sammlung

- Getrennte Sammlung: Bariumstearat-Abfälle müssen getrennt von anderen Laborabfällen gesammelt werden, um gefährliche Reaktionen zu vermeiden.[\[5\]](#)[\[6\]](#) Dies gilt insbesondere für die Trennung von organischen und anorganischen Abfällen.[\[7\]](#)

- Sammelbehälter: Verwenden Sie zur Sammlung einen dafür vorgesehenen, bruchsicheren und dicht schließenden Behälter.[5][7] Für anorganische Feststoffe wie Bariumstearat wird ein brandsicherer Behälter empfohlen.[5] Stellen Sie sicher, dass der Behälter den zu erwartenden chemischen Beanspruchungen standhält.[5]

3. Kennzeichnung und Lagerung

- Eindeutige Kennzeichnung: Der Sammelbehälter muss deutlich mit dem Inhalt ("Bariumstearat-Abfall") und den entsprechenden Gefahrensymbolen gemäß CLP-Verordnung gekennzeichnet sein.[2][5] Eine vollständige Deklaration aller Inhaltsstoffe ist notwendig.[7]
- Sichere Lagerung: Lagern Sie den Abfallbehälter an einem sicheren, gut belüfteten Ort, getrennt von unverträglichen Materialien. Die im Labor anfallende Abfallmenge sollte so gering wie möglich gehalten werden.[7]

4. Entsorgung

- Zertifizierter Entsorger: Die Entsorgung von Laborchemikalien muss über zertifizierte Entsorgungsunternehmen erfolgen.[2]
- Abfallschlüssel: Gemäß dem Europäischen Abfallverzeichnis (EAV) fallen Laborchemikalien unter Abfallschlüssel wie 16 05 06* ("Laborchemikalien, die aus gefährlichen Stoffen bestehen oder solche enthalten").[6] Die genaue Zuordnung ist branchen- und prozessspezifisch durchzuführen.[8][9]
- Dokumentation: Führen Sie eine genaue Aufzeichnung über die Art und Menge des entsorgten Abfalls.

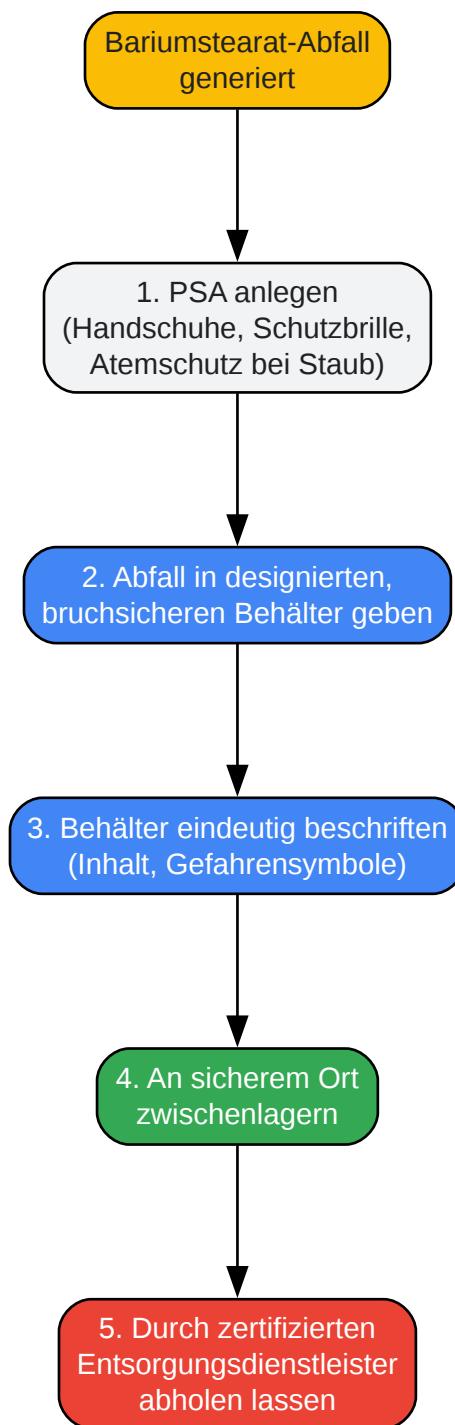
5. Vorgehen bei Verschüttungen

- Staubbildung vermeiden: Verschüttetes Bariumstearat sollte mechanisch und trocken aufgenommen werden, wobei die Staubentwicklung zu vermeiden ist.[10][11]
- Reinigung: Nach der Aufnahme die betroffene Fläche gründlich reinigen.[10]

- Entsorgung des kontaminierten Materials: Das aufgenommene Material und kontaminierte Reinigungsmittel sind ebenfalls als gefährlicher Abfall gemäß den oben genannten Schritten zu entsorgen.[11][12]

Logischer Arbeitsablauf für die Entsorgung

Der folgende Arbeitsablauf beschreibt den Entscheidungsprozess für die ordnungsgemäße Entsorgung von Bariumstearat-Abfällen.

[Click to download full resolution via product page](#)

Bildunterschrift: Logischer Arbeitsablauf für die Entsorgung von Bariumstearat.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Bariumstearat – Wikipedia [de.wikipedia.org]
- 2. Chemikalien-Entsorgung: Darauf müssen Sie achten [denios.de]
- 3. klueverundschulz.de [klueverundschulz.de]
- 4. igsvtu.lanuk.nrw.de [igsvtu.lanuk.nrw.de]
- 5. Abfallart Laborabfälle // REMONDIS Entsorgung [remondis-entsorgung.de]
- 6. indaver.com [indaver.com]
- 7. uni-goettingen.de [uni-goettingen.de]
- 8. d.analytichem.com [d.analytichem.com]
- 9. winlab.de [winlab.de]
- 10. carlroth.com [carlroth.com]
- 11. datacare.at [datacare.at]
- 12. winlab.de [winlab.de]
- To cite this document: BenchChem. [Ordnungsgemäße Entsorgungsverfahren für Bariumstearat]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b035712#barium-stearate-proper-disposal-procedures\]](https://www.benchchem.com/product/b035712#barium-stearate-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com